

Pelirine's Role in Inhibiting the NF-κB Pathway: A Technical Guide

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Compound of Interest

Compound Name: *Pelirine*
Cat. No.: *B15589895*

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Disclaimer: Publicly available research on the specific mechanisms of **Pelirine** in inhibiting the NF-κB pathway is limited. This guide provides a comprehensive overview based on the available information and outlines standard experimental protocols used to investigate such interactions. The detailed quantitative data and specific experimental methodologies for **Pelirine** are not extensively documented in peer-reviewed literature at the time of this writing.

Introduction to Pelirine

Pelirine is an alkaloid compound isolated from the roots of *Rauvolfia verticillata*[1]. It is identified by the Chemical Abstracts Service (CAS) number 30435-26-8 and has a molecular formula of C₂₁H₂₆N₂O₃[1].

Chemical Structure of **Pelirine**:

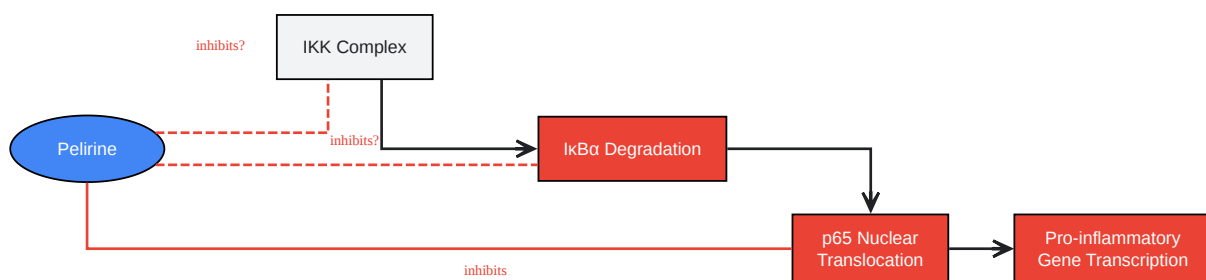
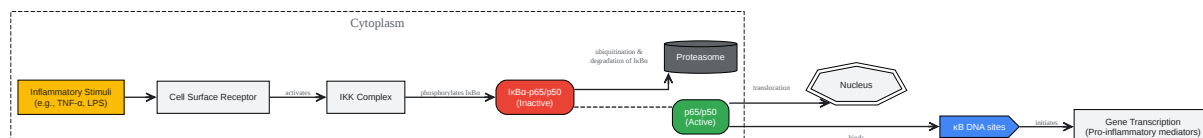
- Molecular Formula: C₂₁H₂₆N₂O₃[1]
- Molecular Weight: 354.5 g/mol [1]
- IUPAC Name: 15-ethylidene-18-(hydroxymethyl)-6-methoxy-17-methyl-10,17-diazatetracyclo[12.3.1.03,11.04,9]octadeca-3(11),4(9),5,7-tetraen-12-one[1]

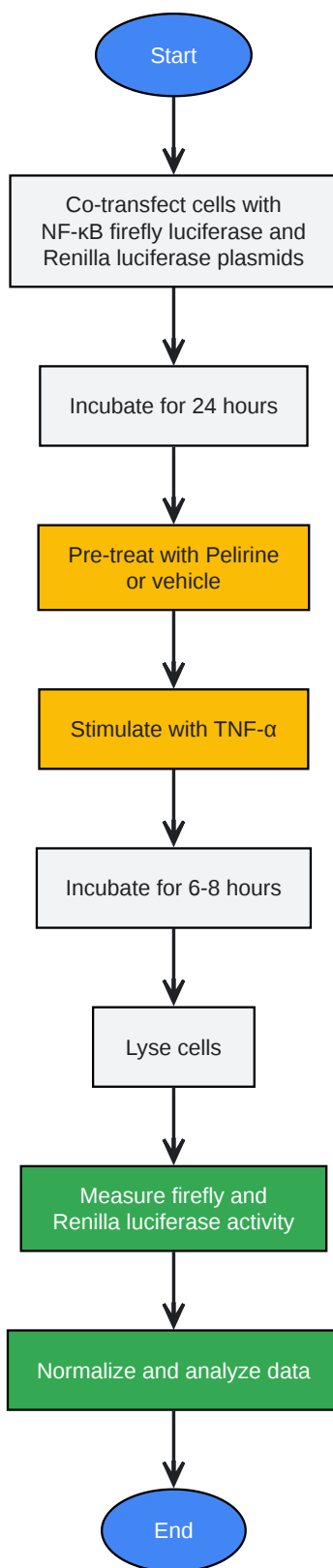
- SMILES: CC=C1CN(C2CC3=C(C(=O)CC1C2CO)NC4=C3C=C(C=C4)OC)C[1]

The NF- κ B Signaling Pathway: A Key Regulator of Inflammation

The Nuclear Factor-kappa B (NF- κ B) family of transcription factors are critical regulators of immune and inflammatory responses, cell proliferation, and survival. In most unstimulated cells, NF- κ B dimers are kept in an inactive state in the cytoplasm by a family of inhibitor proteins, most notably Inhibitor of κ B α (I κ B α).

Upon stimulation by various signals, such as pro-inflammatory cytokines (e.g., TNF- α) or pathogen-associated molecular patterns (PAMPs), a cascade of events is initiated, leading to the activation of the I κ B kinase (IKK) complex. IKK then phosphorylates I κ B α , tagging it for ubiquitination and subsequent degradation by the proteasome. The degradation of I κ B α exposes a nuclear localization signal (NLS) on the NF- κ B p65 subunit, allowing the p65/p50 heterodimer to translocate into the nucleus. In the nucleus, NF- κ B binds to specific DNA sequences in the promoter regions of target genes, leading to the transcription of pro-inflammatory cytokines, chemokines, and other mediators of inflammation.





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References

- 1. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
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